

A Guide to the Spectroscopic Characterization of 2-(Ethylthio)ethanol

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Compound of Interest

Compound Name: 2-(Ethylthio)ethanol

CAS No.: 110-77-0

Cat. No.: B052129

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Abstract

This technical guide provides an in-depth analysis of the key spectroscopic data for **2-(Ethylthio)ethanol** (CAS No. 110-77-0), a versatile chemical intermediate used in the synthesis of pesticides, lubricants, and plasticizers[1][2]. Accurate structural confirmation and purity assessment are critical in drug development and chemical research, making a thorough understanding of its spectroscopic signature essential. This document synthesizes data from Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy to create a detailed molecular fingerprint. We will explore not only the spectral data itself but also the underlying chemical principles that dictate the observed signals, providing researchers with a robust framework for compound identification and quality control.

Molecular Structure and Physicochemical Properties

2-(Ethylthio)ethanol, also known as Ethyl 2-hydroxyethyl sulfide, is a bifunctional molecule containing both a hydroxyl group and a thioether linkage[3]. This structure dictates its chemical properties and provides distinct handles for spectroscopic analysis.

- Molecular Formula: $C_4H_{10}OS$ [1]
- Molecular Weight: 106.19 g/mol [1]
- Appearance: Colorless to pale straw-colored liquid with a characteristic unpleasant odor[1].

The structural arrangement and atom numbering for the purpose of spectroscopic assignment are detailed below.

Caption: Molecular structure of **2-(Ethylthio)ethanol** with carbons numbered for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. By probing the magnetic environments of 1H and ^{13}C nuclei, we can map the molecular framework with high precision.

1H NMR Spectroscopy

The proton NMR spectrum of **2-(Ethylthio)ethanol** displays five distinct signals, corresponding to the five unique proton environments in the molecule. The chemical shift (δ) of each proton is influenced by the electronegativity of adjacent atoms ($O > S$), while the signal multiplicity arises from spin-spin coupling with neighboring protons.

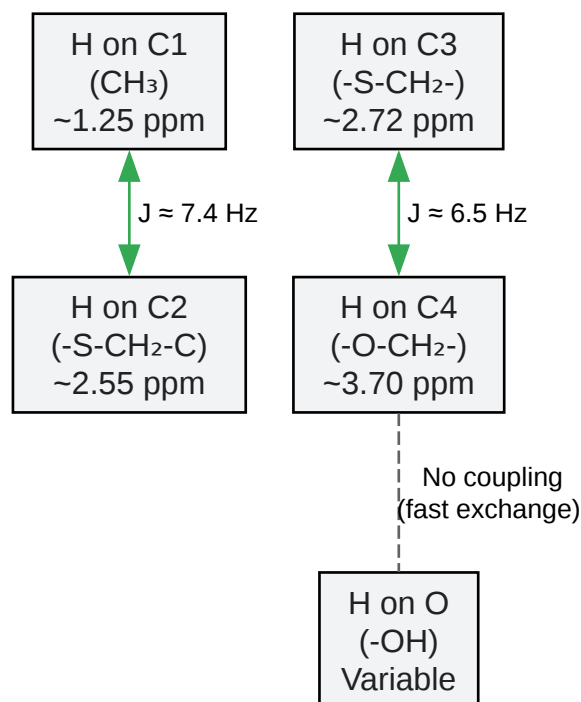
Assignment (Protons on)	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
C1 (CH ₃)	~1.25	Triplet (t)	3H	~7.4
C2 (S-CH ₂ -C)	~2.55	Quartet (q)	2H	~7.4
C3 (S-CH ₂)	~2.72	Triplet (t)	2H	~6.5
C4 (O-CH ₂)	~3.70	Triplet (t)	2H	~6.5
OH	Variable	Singlet (s, broad)	1H	N/A

Note: Data synthesized from publicly available spectra in the NIST Chemistry WebBook and PubChem databases.[1][4][5] The exact chemical shifts can vary slightly based on the solvent and concentration.

Interpretation and Field Insights:

- **Causality of Chemical Shifts:** The methylene protons on C4 (~3.70 ppm) are the most downfield-shifted aliphatic protons. This is a direct consequence of the adjacent, highly electronegative oxygen atom, which withdraws electron density and "deshields" the nuclei from the external magnetic field[6]. The protons on C2 and C3 are shifted downfield relative to a standard alkane due to the influence of the sulfur atom, though to a lesser extent than oxygen. The methyl protons on C1 are the most upfield, as expected for a terminal alkyl group.
- **Spin-Spin Coupling:** The coupling patterns provide definitive evidence of connectivity.
 - The C1 methyl protons are split into a triplet by the two neighboring protons on C2.
 - Conversely, the C2 methylene protons are split into a quartet by the three protons on C1. This classic triplet-quartet pattern is a hallmark of an ethyl group.
 - The C3 and C4 methylene groups are adjacent and split each other into triplets.
- **Hydroxyl Proton:** The OH proton signal is often broad and does not exhibit coupling in standard spectra due to rapid chemical exchange with trace amounts of acid or water in the

solvent (typically CDCl_3)^[7]. Its chemical shift is highly variable and depends on concentration, temperature, and solvent.



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Sources

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